

Strategies to prevent Ivacaftor precipitation in stock solutions

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Compound of Interest

Compound Name: *Ivacaftor benzenesulfonate*

Cat. No.: *B1139303*

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Technical Support Center: Ivacaftor Stock Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing and troubleshooting Ivacaftor precipitation in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for preparing Ivacaftor stock solutions?

A1: Ivacaftor is a crystalline solid with low aqueous solubility. For creating stock solutions, organic solvents are recommended. Dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are effective solvents, with a solubility of approximately 25 mg/mL.[1] Ethanol can also be used, but the solubility is significantly lower, at about 0.1 mg/mL.[1] Some sources indicate solubility in ethanol up to 5 mM (~1.96 mg/mL) and in DMSO up to 100 mM (~39.25 mg/mL).[2] For in vivo studies, a formulation of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline has been used, achieving a concentration of 5 mg/mL, though sonication is recommended.[3]

Q2: What is the recommended storage condition for solid Ivacaftor and its stock solutions?

A2: Solid Ivacaftor is stable for at least four years when stored at -20°C.[1][4] Stock solutions should also be stored at -20°C or -80°C to ensure stability and prevent solvent evaporation. It is

advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can contribute to precipitation and degradation.[5]

Q3: How can I identify Ivacaftor precipitation in my stock solution?

A3: Precipitation can be identified visually. Look for any cloudiness, turbidity, or the formation of visible solid particles or crystals in the solution. A stable stock solution should be clear and free of any particulate matter.

Q4: Can I use an Ivacaftor stock solution that shows signs of precipitation?

A4: It is not recommended to use a stock solution with visible precipitation. The presence of precipitate indicates that the actual concentration of dissolved Ivacaftor is lower than intended, which will lead to inaccurate experimental results. The precipitate should be redissolved before use.

Troubleshooting Guide

Issue: My Ivacaftor stock solution has precipitated.

Q1: What are the common causes of Ivacaftor precipitation?

A1: Several factors can lead to the precipitation of Ivacaftor from a stock solution:

- **Temperature Fluctuations:** A decrease in temperature can lower the solubility of Ivacaftor, causing it to precipitate out of the solution. This is particularly relevant when solutions are moved from room temperature to colder storage conditions.
- **Solvent Evaporation:** Over time, especially if the container is not sealed properly, the solvent can evaporate, leading to an increase in the concentration of Ivacaftor beyond its solubility limit.
- **Introduction of an "Anti-solvent":** The addition of a liquid in which Ivacaftor is not soluble (like water or aqueous buffers) can cause it to precipitate. Ivacaftor is practically insoluble in aqueous media over a pH range of 3.0 to 7.5.[6]
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can disrupt the solution's stability and promote the formation of crystals.

Q2: How can I redissolve precipitated Ivacaftor in my stock solution?

A2: To redissolve precipitated Ivacaftor, you can try the following steps:

- **Warming the Solution:** Gently warm the solution in a water bath at 37°C. This will increase the solubility of Ivacaftor and may help to redissolve the precipitate.
- **Sonication:** Place the vial in a sonicator bath. The ultrasonic waves can help to break up the precipitate and facilitate its redissolution.^[3]
- **Vortexing:** Vigorously vortex the solution to mechanically aid in the redissolution process.

If these steps do not resolve the issue, it may be necessary to add a small amount of fresh solvent to the solution. However, be aware that this will alter the final concentration of your stock solution.

Q3: What are the best practices to prevent Ivacaftor precipitation in the future?

A3: To minimize the risk of precipitation, follow these guidelines:

- **Use High-Quality Solvents:** Ensure that the solvents you use are anhydrous and of high purity.
- **Proper Storage:** Store stock solutions at a constant temperature of -20°C or -80°C.
- **Aliquot Solutions:** Divide your stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
- **Seal Vials Tightly:** Use vials with secure caps to prevent solvent evaporation.
- **Avoid Aqueous Contamination:** Be careful not to introduce any water or aqueous buffers into your stock solution. When diluting into aqueous media for experiments, add the stock solution to the aqueous buffer and mix immediately and thoroughly.

Data Presentation

Table 1: Solubility of Ivacaftor in Various Solvents

| Solvent | Approximate Solubility (mg/mL) | Approximate Solubility (mM) | Reference(s) |
|--------------------|--------------------------------|-----------------------------|---|
| DMSO | 25 - 39.25 | ~64 - 100 | [1] [2] |
| DMF | ~25 | ~64 | [1] |
| Ethanol | 0.1 - 1.96 | ~0.25 - 5 | [1] [2] |
| Acetonitrile | 1.78 | ~4.5 | [7] |
| Acetone | 27.87 | ~71 | [7] |
| Methanol | Not specified | Not specified | [7] |
| Isopropanol | Not specified | Not specified | [7] |
| Water (pH 3.0-7.5) | < 0.001 | Practically Insoluble | [6] |

Molecular Weight of Ivacaftor: 392.5 g/mol

Experimental Protocols

Protocol 1: Preparation of a Stable 10 mM Ivacaftor Stock Solution in DMSO

- Materials:
 - Ivacaftor (crystalline solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Analytical balance
 - Vortex mixer
 - Sonicator (optional)
- Procedure:

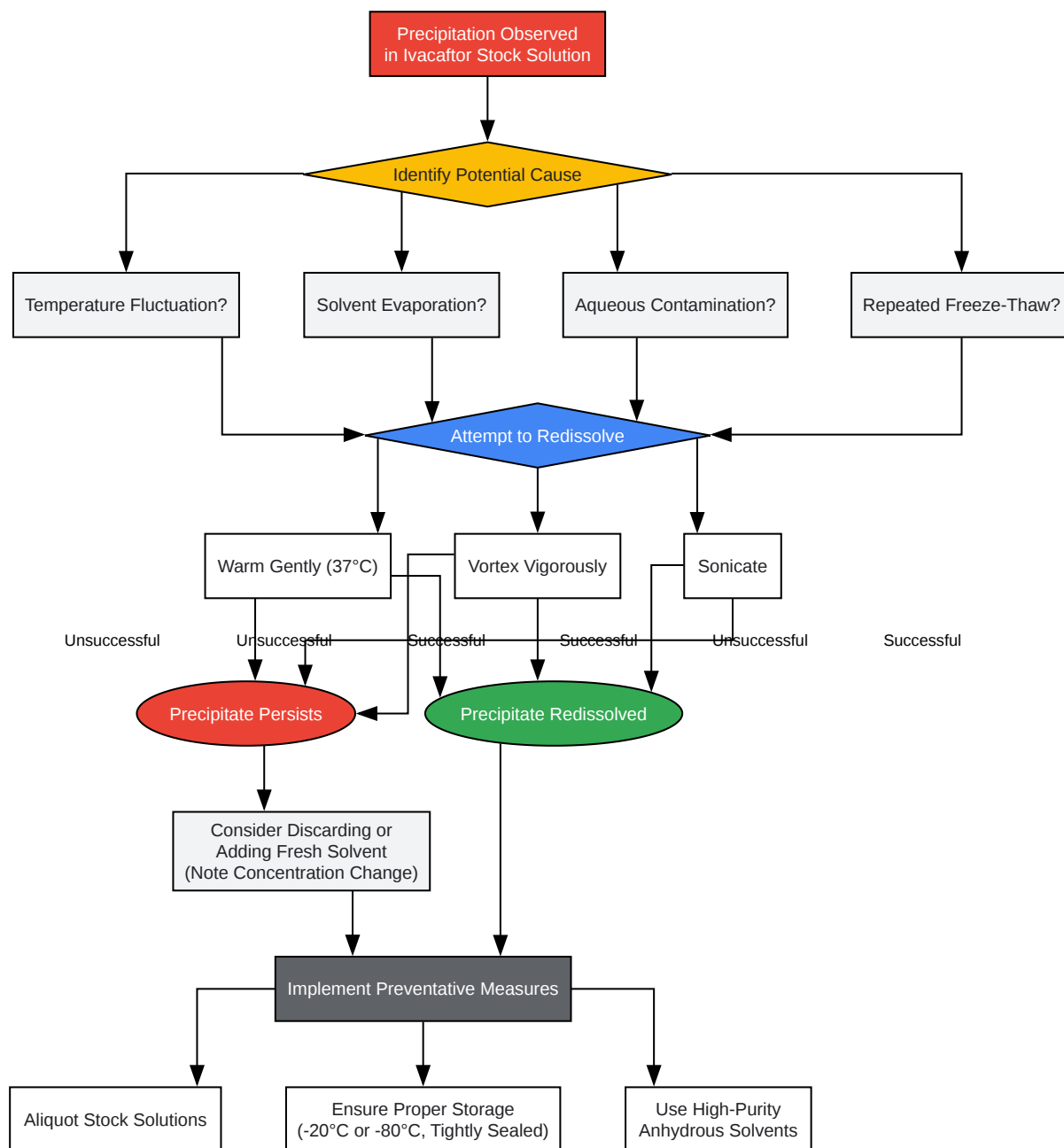
1. Allow the vial of solid Ivacaftor to equilibrate to room temperature before opening to prevent condensation of moisture.
2. Weigh out the desired amount of Ivacaftor. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.925 mg of Ivacaftor.
3. Add the weighed Ivacaftor to a sterile vial.
4. Add the calculated volume of anhydrous DMSO to the vial.
5. Vortex the solution vigorously until the Ivacaftor is completely dissolved. The solution should be clear.
6. If necessary, sonicate the vial for a few minutes to ensure complete dissolution.
7. Aliquot the stock solution into single-use volumes in sterile, tightly sealed microcentrifuge tubes.
8. Store the aliquots at -20°C or -80°C.

Protocol 2: Quality Control Check for Ivacaftor Stock Solution

- Materials:
 - Ivacaftor stock solution
 - Microscope
 - Microscope slides and coverslips
- Procedure:
 1. Remove one aliquot of the Ivacaftor stock solution from the freezer and allow it to thaw at room temperature.
 2. Visually inspect the solution for any signs of cloudiness or particulate matter.

3. Pipette a small drop of the solution onto a clean microscope slide and place a coverslip over it.
4. Examine the slide under a microscope at various magnifications.
5. A high-quality stock solution will appear as a clear liquid with no visible crystals or precipitate. The presence of any crystalline structures indicates that precipitation has occurred.

Visualizations



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Caption: Troubleshooting workflow for Ivacaftor stock solution precipitation.

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